

Fipronil desulfinyl physical and chemical properties.

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Compound of Interest

Compound Name: *Fipronil desulfinyl*

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Fipronil Desulfinyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fipronil desulfinyl is a major photodegradation product of the broad-spectrum phenylpyrazole insecticide, fipronil.[1][2][3] This transformation occurs in the environment upon exposure to sunlight.[1][3] **Fipronil desulfinyl** retains significant biological activity, acting as a potent non-competitive antagonist of the γ -aminobutyric acid (GABA)-gated chloride channel.[4] Its persistence and toxicological profile make it a compound of significant interest in environmental science, toxicology, and drug development. This technical guide provides a detailed overview of the physical and chemical properties of **fipronil desulfinyl**, experimental protocols for their determination, and a visualization of its formation and mechanism of action.

Physical and Chemical Properties

The physical and chemical properties of **fipronil desulfinyl** are summarized in the table below. For properties where specific experimental data for **fipronil desulfinyl** is not readily available in the reviewed literature, data for the parent compound, fipronil, is provided for context and clearly noted.

Property	Fipronil Desulfinyl	Fipronil (for comparison)
Molecular Formula	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ [5]	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ OS[6]
Molecular Weight	389.08 g/mol [5]	437.15 g/mol [6]
Melting Point	189-190 °C[7]	200-201 °C[6]
Boiling Point	440.6 °C[8]	Decomposes before boiling[9]
Water Solubility	Data not available	1.9 mg/L (distilled water, 20 °C), 1.9 mg/L (pH 5, 20 °C), 2.4 mg/L (pH 9, 20 °C)[6][10]
Octanol-Water Partition Coefficient (LogP)	Data not available	4.0[10]
Vapor Pressure	Data not available	2.8 x 10 ⁻⁹ mmHg at 25 °C[9]
Soil Sorption Coefficient (Koc)	2010 ± 1370	825 ± 214

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are outlined below, based on standard OECD guidelines.

Melting Point Determination (OECD 102)

The melting point of **fipronil desulfinyl** can be determined using the capillary tube method. A small, finely powdered sample of the substance is packed into a capillary tube, which is then heated in a controlled manner. The temperatures at which melting begins and is complete are recorded as the melting range.

Boiling Point Determination (OECD 103)

For non-volatile compounds like **fipronil desulfinyl**, the boiling point is determined by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. This can be measured using ebulliometry, where the liquid is heated to its boiling point and the temperature of the vapor is recorded.

Water Solubility Determination (OECD 105)

The shake-flask method is a common technique for determining water solubility.[11][12][13][14][15] A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

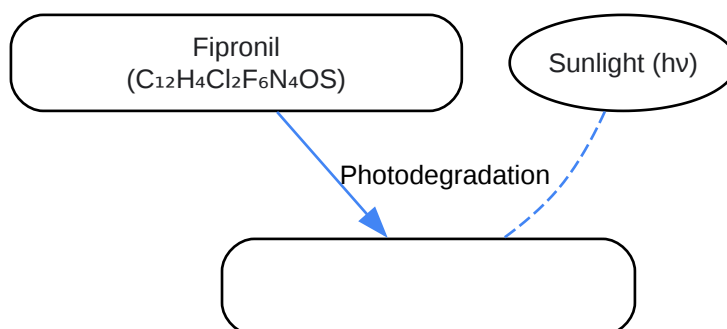
Partition Coefficient (n-octanol/water) Determination (OECD 107, 117)

The octanol-water partition coefficient (LogP) is a measure of a substance's lipophilicity and is crucial for predicting its environmental fate and biological activity. The shake-flask method (OECD 107) involves dissolving the substance in a mixture of n-octanol and water, allowing the phases to separate, and then measuring the concentration of the substance in each phase.[16][17][18][19] The HPLC method (OECD 117) can also be used, where the retention time of the substance on a reverse-phase column is correlated with the LogP values of known standards.[16][18]

Signaling Pathways and Logical Relationships

Photodegradation of Fipronil to Fipronil Desulfinyl

Fipronil undergoes photodegradation in the environment, primarily through the loss of the sulfinyl group to form **fipronil desulfinyl**. [1][2][3] This process is a key transformation pathway for fipronil under sunlight.

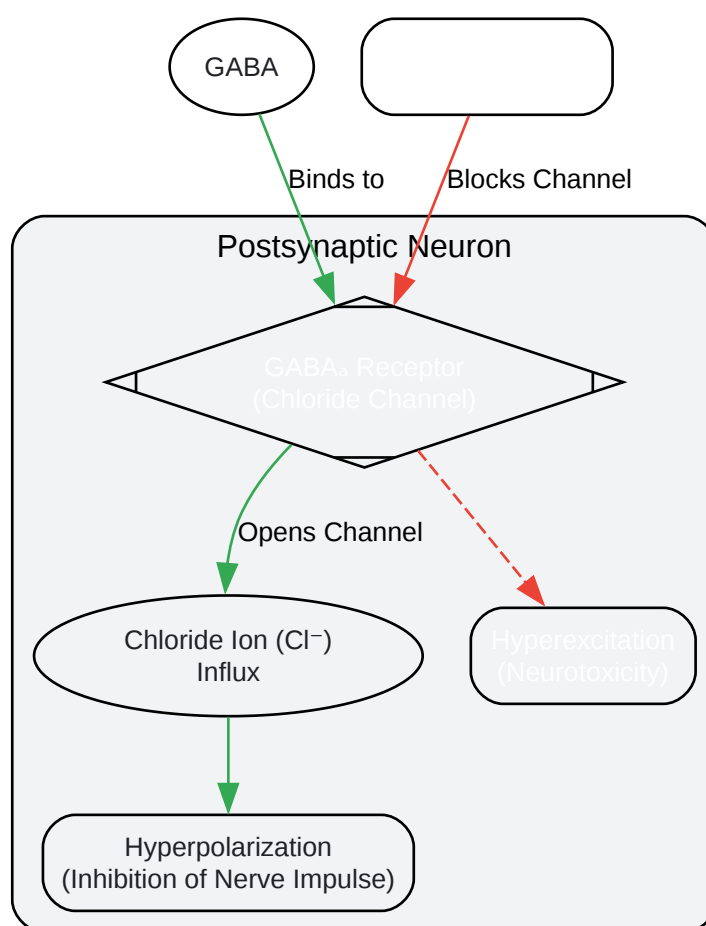


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Caption: Photodegradation pathway of fipronil to **fipronil desulfinyl**.

Mechanism of Action: GABA Receptor Antagonism

Both fipronil and **fipronil desulfinyl** exert their neurotoxic effects by acting as non-competitive antagonists of the GABA-gated chloride channel.^[4] GABA is the principal inhibitory neurotransmitter in the central nervous system. Its binding to the GABA_A receptor opens a chloride channel, leading to hyperpolarization of the neuron and inhibition of nerve impulses. Fipronil and its desulfinyl metabolite bind to a site within the chloride channel, blocking the influx of chloride ions and thereby preventing the inhibitory action of GABA. This leads to hyperexcitation of the central nervous system.



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Caption: Mechanism of action of **fipronil desulfinyl** on the GABA_A receptor.

Conclusion

Fipronil desulfinyl is a persistent and biologically active photoproduct of fipronil.

Understanding its physical and chemical properties is essential for assessing its environmental impact and toxicological risk. While data for some of its properties are not as readily available as for its parent compound, this guide provides a comprehensive overview based on the current scientific literature. The provided experimental protocols and diagrams offer valuable resources for researchers and professionals in related fields. Further studies are warranted to fill the existing data gaps for a more complete characterization of this important compound.

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